

Application Notes and Protocols: Pentaerythritol Tetraricinoleate as a Rheology Modifier in Complex Fluids

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Compound of Interest

Compound Name: Pentaerythritol tetraricinoleate

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Introduction

Pentaerythritol Tetraricinoleate (PETR) is a tetraester of pentaerythritol and ricinoleic acid.^[1] Derived from castor oil, this highly versatile ingredient is gaining significant attention in the formulation of complex fluids across the pharmaceutical, cosmetic, and personal care industries.^[1] Its primary functions in these formulations include acting as a thickener, stabilizer, emollient, and viscosity-increasing agent.^{[2][3]} This document provides detailed application notes and experimental protocols for utilizing PETR as a rheology modifier in the development of complex fluids such as creams, lotions, and ointments.

Chemical and Physical Properties

Pentaerythritol Tetraricinoleate is a clear, viscous liquid at room temperature. Its unique molecular structure, featuring a central pentaerythritol core esterified with four ricinoleic acid chains, imparts desirable emulsifying and moisturizing properties.^[1]

Table 1: Physicochemical Properties of **Pentaerythritol Tetraricinoleate**

Property	Value	Reference
Appearance	Clear, viscous liquid	[1]
Molecular Formula	C ₇₇ H ₁₄₀ O ₁₂	[1]
Molecular Weight	~1265.93 g/mol	[1]
Density	~0.962 g/mL at 20°C	[1]
Solubility	Miscible with alcohols, ethers, and nonpolar organic solvents; Immiscible with water	[1]
Flash Point	232°C	[1]
Boiling Point	446°C	[1]

Application as a Rheology Modifier

PETR is an effective rheology modifier, capable of significantly influencing the flow behavior and texture of complex fluids. Its long, branched fatty acid chains create intermolecular interactions that increase viscosity and impart a desirable shear-thinning behavior. This property is particularly valuable in topical formulations, where the product should be thick in the container but spread easily upon application.

Data Presentation: Rheological Properties of a Model Cream Formulation

The following tables present illustrative quantitative data on the rheological properties of a model oil-in-water (o/w) cream formulation containing varying concentrations of **Pentaerythritol Tetraricinoleate**. This data is representative of the expected performance and is intended to serve as a guideline for formulation development.

Table 2: Viscosity of Model Cream Formulation with Varying PETR Concentrations

PETR Concentration (% w/w)	Viscosity at 10 s ⁻¹ (Pa·s)
0 (Control)	5.2
2	12.8
4	25.1
6	42.5
8	65.3
10	90.7

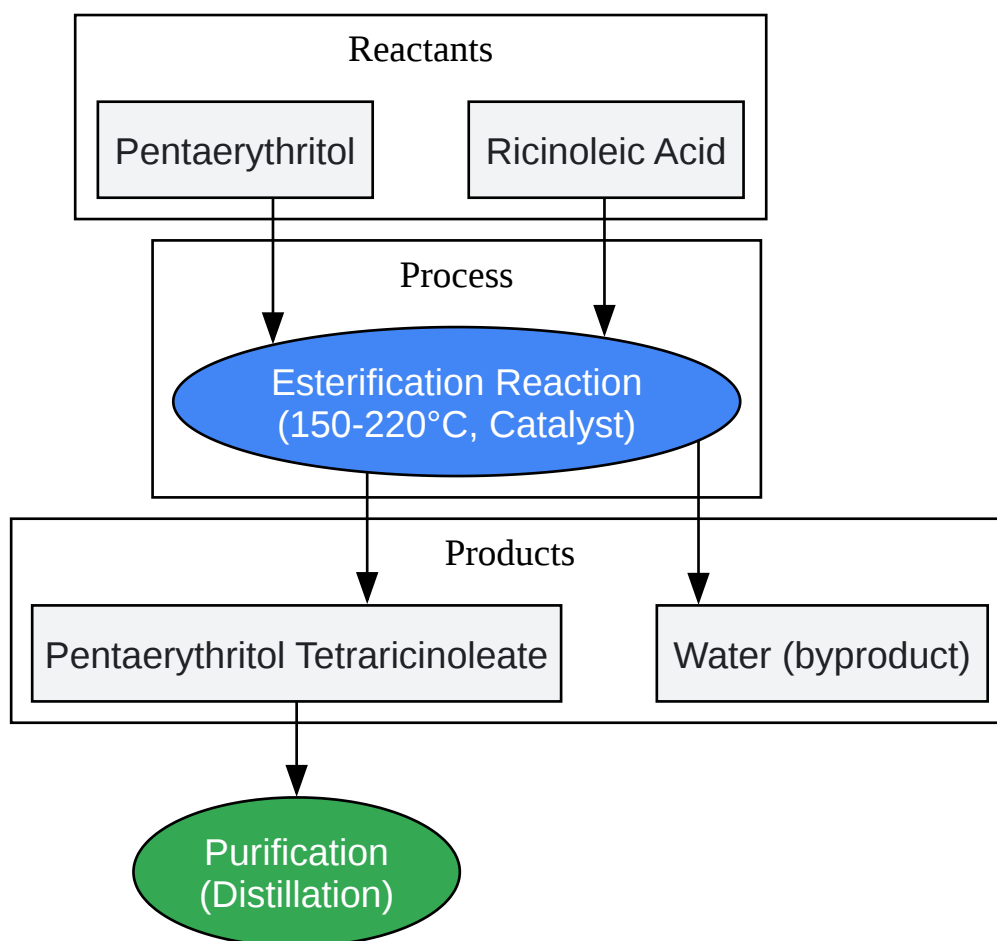
Table 3: Yield Stress of Model Cream Formulation with Varying PETR Concentrations

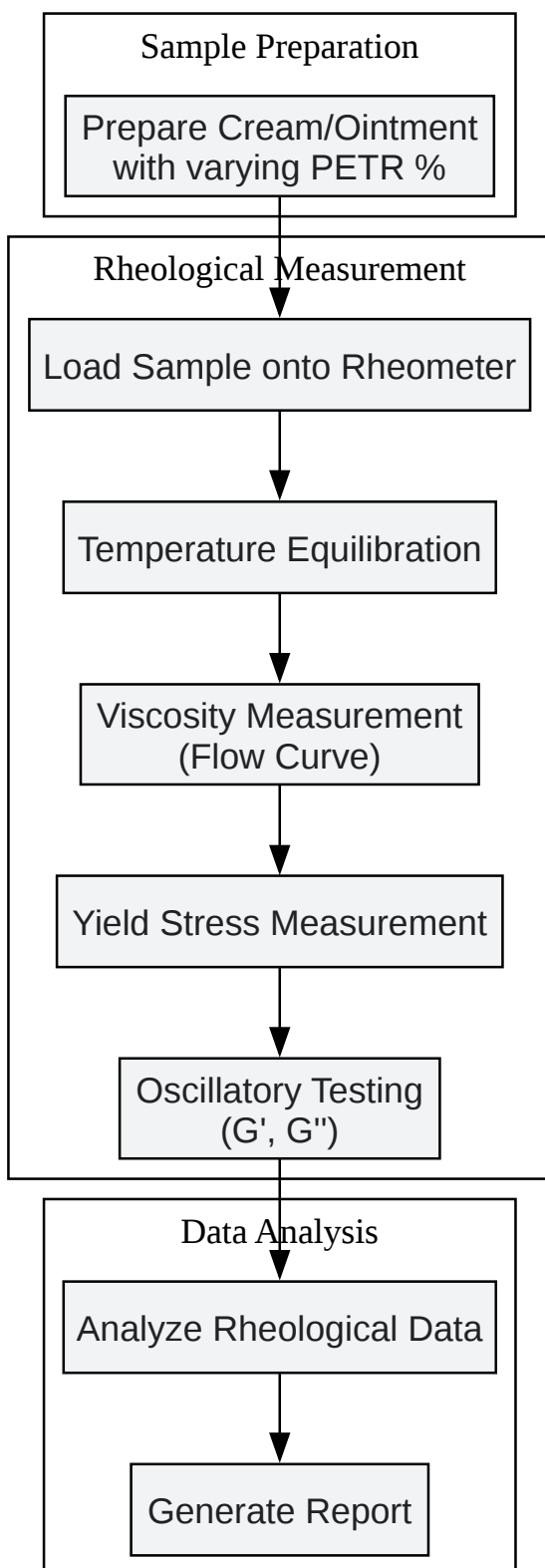
PETR Concentration (% w/w)	Yield Stress (Pa)
0 (Control)	15
2	35
4	62
6	95
8	130
10	175

Experimental Protocols

Synthesis of Pentaerythritol Tetraricinoleate

The synthesis of PETR is typically achieved through the esterification of pentaerythritol with ricinoleic acid.^[1]





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References

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